

# reducing Trimedlure volatility with extenders and additives

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trimedlure

CAS No.: 12002-53-8

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## Current Methods to Reduce Trimedlure Volatility

The following table summarizes the primary methods used to control the release rate of **Trimedlure** (TML) in the field.

Method	Description	Key Findings & Performance
<b>Polymeric Solid Plugs</b> [1] [2] [3]	TML is dispensed from a solid polymer matrix. This physically reduces the volatilization rate compared to liquid formulations.	Plugs with <b>2 g</b> of TML remain fully effective for <b>6-8 weeks</b> in the field. Plugs with <b>4 g</b> of TML can remain effective for <b>8-12 weeks</b> [3].
<b>Liquid Extenders (e.g., Capilure)</b> [2] [3]	Additives are mixed with liquid TML to reduce its volatility.	While it retains attractiveness longer than pure TML, it is <b>less attractive during the first 8 weeks</b> of deployment [2].

## Experimental Protocols for Field Testing

For researchers evaluating the field performance and longevity of different TML dispensers, the following methodology is standard.

## Objective

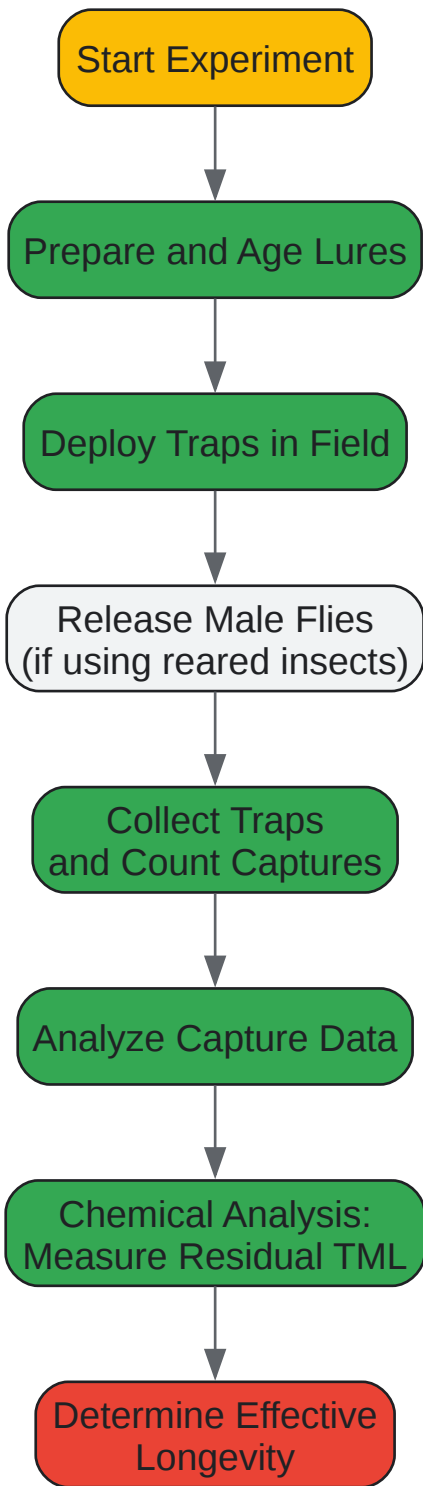
To assess the field longevity and attractiveness of **Trimedlure** plugs over time, compared to a fresh liquid standard [2] [3].

## Materials

- **Traps:** Jackson traps (white delta traps with a sticky insert) [2] [3].
- **Lures:**
  - **Positive Control:** 2 mL of fresh liquid **Trimedlure** on a cotton wick [2].
  - **Test Articles:** **Trimedlure** plugs (e.g., 2 g or 4 g) that have been weathered in the field for target intervals (e.g., 1, 2, 4, 6, 8, 10, 12 weeks) [2].
- **Insects:** Sterile, marked male medflies for release, or reliance on wild populations [2] [3].

## Workflow Diagram

The diagram below visualizes the experimental workflow.



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## Procedure

- **Lure Aging:** Place the test TML plugs in the field for predetermined weathering intervals (e.g., 1, 2, 4, 6, 8, 10, 12 weeks) before the bioassay [2].
- **Trap Deployment:** Arrange traps in the study area (e.g., a citrus or coffee orchard) in a suitable statistical design. Each trap should be baited with one of the lure treatments [2] [3].
- **Fly Introduction:** For controlled studies, release a known number of sterile, marked male medflies within the trapping grid [2].
- **Data Collection:** After a set exposure period (e.g., 24-48 hours), collect the traps and count the number of male flies captured on the sticky insert [2].
- **Chemical Analysis:** In parallel, measure the residual amount and release rate of TML from the weathered plugs used in the trials. Research indicates plugs are effective until the residual amount drops below **~1.4 g** and the release rate falls below **~2.0 mg per hour** [3].
- **Data Analysis:** Compare capture rates for weathered plugs against the fresh liquid control. A common benchmark for replacement is when captures drop below **50%** of the control [2].

## Frequently Asked Questions (FAQs)

**Q: What is the current standard for Trimedlure dispensers in detection programs?** A: The most common standard is a **polymeric plug containing 2 g of Trimedlure**, with a recommended replacement interval of **6 weeks** [1] [3].

**Q: Are higher-loading plugs a viable option for longer longevity?** A: Yes. Research shows that plugs containing **4 g of TML** can remain effective for **8 to 12 weeks**, effectively doubling the potential service life in the field [3].

**Q: Why are solid plugs preferred over liquid formulations with extenders?** A: Solid plugs provide a more consistent and controlled release. While extenders like Capilure increase longevity, they can **reduce initial attractiveness**, which is a critical drawback for detection sensitivity [2]. Plugs offer a better balance of high initial attraction and extended field life [1].

**Q: What are the key environmental factors affecting Trimedlure volatility?** A: **Temperature** is the primary factor. Higher temperatures significantly increase the release rate, shortening the effective lifespan of the lure [1] [2].

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## References

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To cite this document: Smolecule. [reducing Trimedlure volatility with extenders and additives].

Smolecule, [2026]. [Online PDF]. Available at:

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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